

An In-depth Technical Guide to the Stability and Degradation of Thidiazuron-D5

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Compound of Interest

Compound Name: Thidiazuron-D5

Cat. No.: B15622081

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and degradation characteristics of **Thidiazuron-D5** (TDZ-D5). Given that TDZ-D5 is an isotopically labeled variant of Thidiazuron (TDZ), its chemical stability and degradation pathways are considered analogous to the parent compound. This document synthesizes available data on the persistence, transformation, and ultimate fate of TDZ under various environmental conditions.

Chemical Identity and Properties

Thidiazuron-D5 is a deuterated analog of Thidiazuron, a synthetic phenylurea compound with cytokinin-like activity. The deuterium labeling is typically on the phenyl ring, providing a stable internal standard for analytical quantification.

Property	Value	Reference
Chemical Name	1-Phenyl-d5-3-(1,2,3-thiadiazol-5-yl)urea	[1](2)
CAS Number	Not widely available; 51707-55-2 for non-labeled Thidiazuron	[3](4)
Molecular Formula	C ₉ H ₃ D ₅ N ₄ OS	[1](2)
Molecular Weight	225.28 g/mol	[1](2)
Appearance	White to beige crystalline powder	[5](6)
Melting Point	210.5 - 212.5 °C (decomposes)	[7](8)
Water Solubility	Sparingly soluble (31 mg/L at 25°C)	[9](10)
Vapor Pressure	2.3 x 10 ⁻¹¹ mm Hg at 25°C	[7](8)
Log Kow (Octanol-Water Partition Coefficient)	1.77	[5](6)

Stability of Thidiazuron-D5

The stability of Thidiazuron has been evaluated under various conditions, including hydrolysis, photolysis, and thermal stress.

Hydrolytic Stability

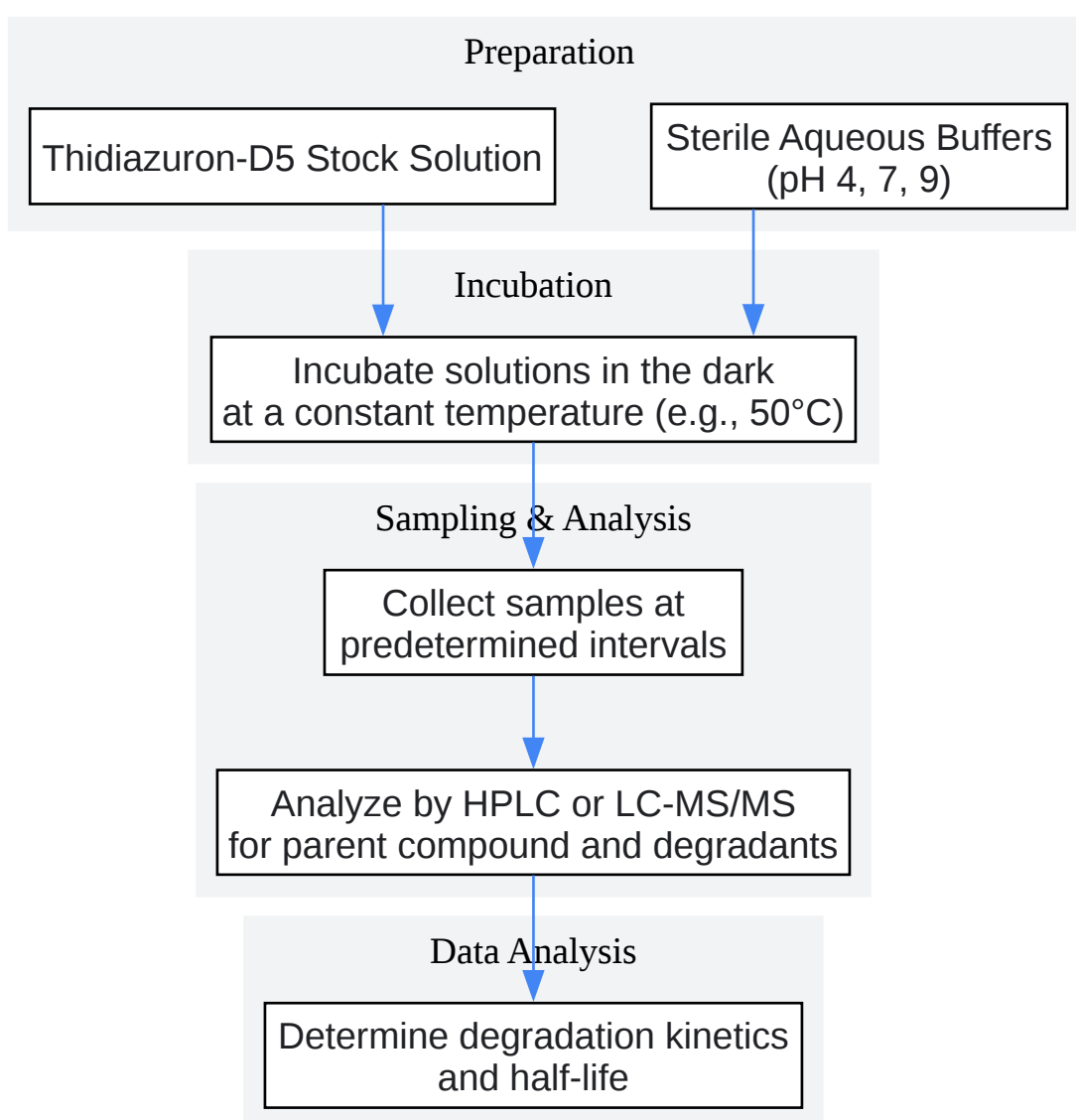
Thidiazuron is stable to hydrolysis in aqueous solutions. Studies have shown that it does not undergo significant degradation at environmentally relevant pH values.

Table 1: Hydrolytic Stability of Thidiazuron

pH	Temperature	Duration	Degradation	Reference
5 - 9	Room Temperature	Not Specified	Hydrolytically stable	[5](6)

Experimental Protocol: Hydrolysis Study (General)

A typical hydrolysis study is conducted following OECD Guideline 111.



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General workflow for a hydrolysis stability study.

Photolytic Stability

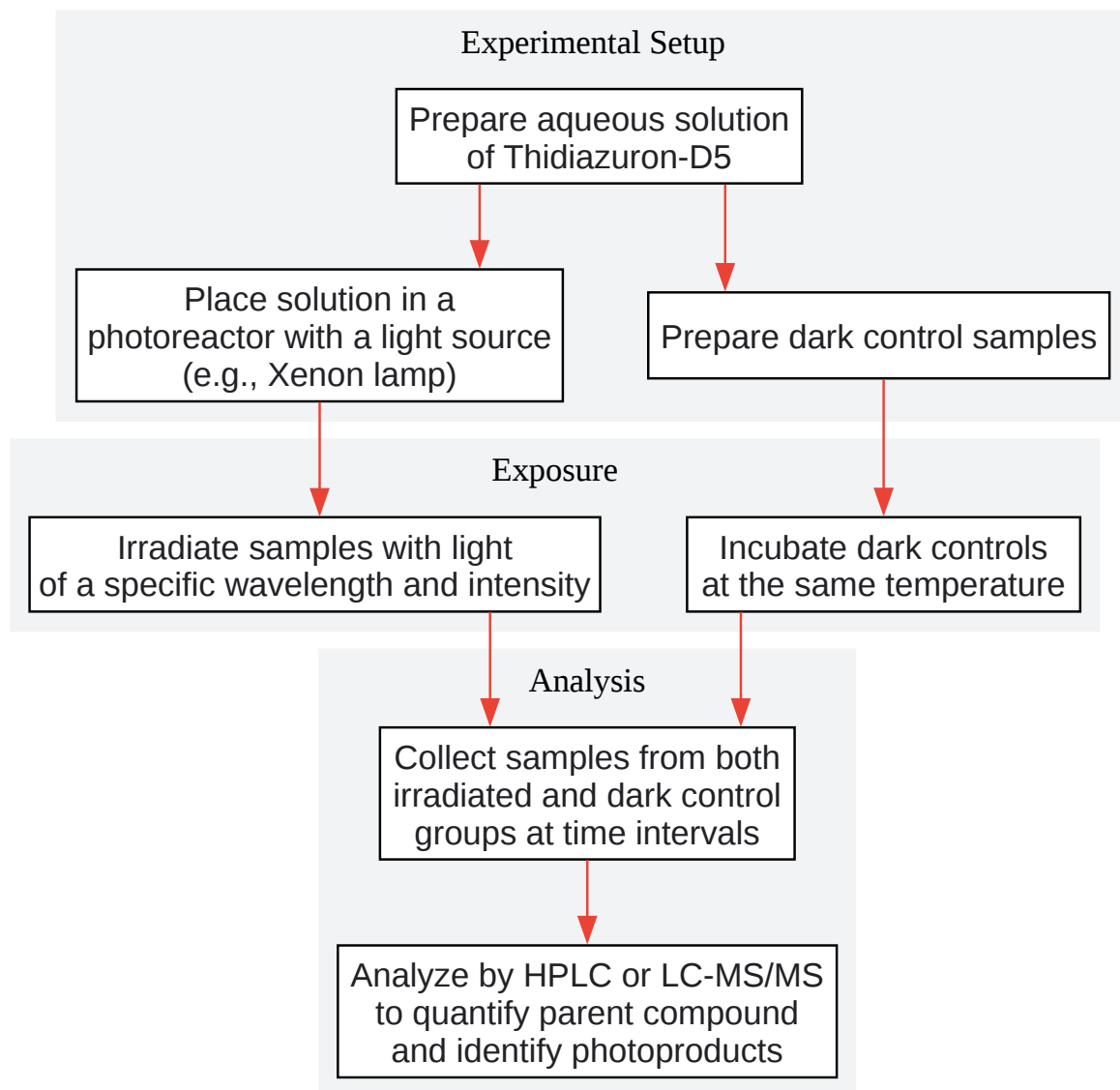
Thidiazuron is susceptible to degradation by light, particularly in aqueous environments. Photolysis is a significant degradation pathway.

Table 2: Photolytic Degradation of Thidiazuron in Water

Condition	Half-life	Degradation Products	Reference
pH-dependent photolysis in water	1-2 hours	Two photoproducts, including 1-phenyl-3-(1,2,5-thiadiazol-3-yl)urea	[5] (6)

Experimental Protocol: Aqueous Photolysis Study (General)

Aqueous photolysis studies are generally performed according to OECD Guideline 316.



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General workflow for an aqueous photolysis study.

Thermal Stability

Thidiazuron is generally stable at normal temperatures and pressures.[5] An accelerated stability study showed no degradation after 14 days at 54°C.[5]

Table 3: Thermal Stability of Thidiazuron

Temperature	Duration	Degradation	Reference
54°C	14 days	No degradation observed	[5] (6)

Degradation of Thidiazuron-D5 in the Environment

The environmental fate of Thidiazuron is primarily influenced by microbial degradation in soil and photolysis in water.

Soil Degradation

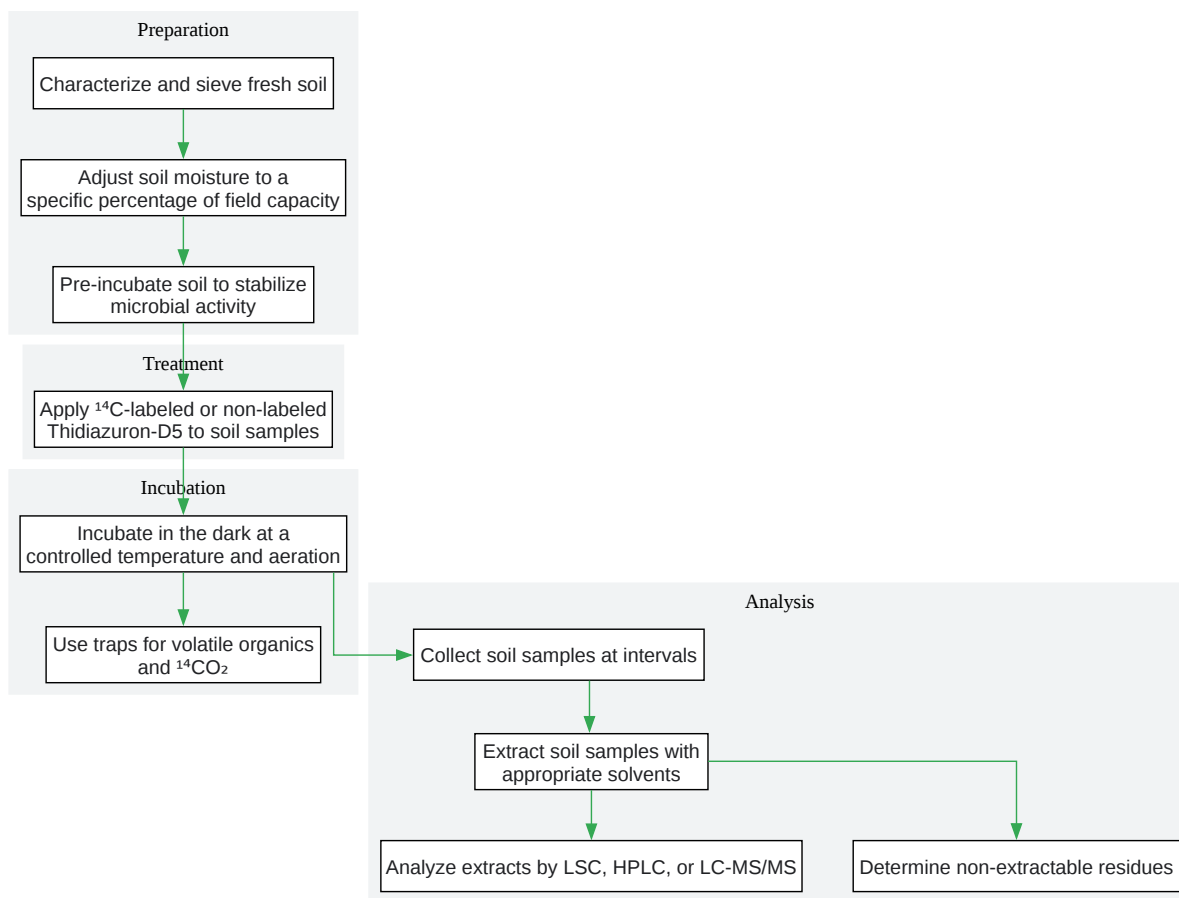
Thidiazuron degrades slowly in soil, with its persistence being dependent on soil type and environmental conditions.

Table 4: Aerobic Soil Metabolism Half-lives of Thidiazuron

Soil Type/Location	Half-life (days)	Reference
Four different soils (aerobic)	140 - 436	[5] (6)
Terrestrial field (California)	237	[5] (6)
Terrestrial field (Florida)	173	[5] (6)
Terrestrial field (North Carolina)	161	[5] (6)
Tobacco fields (China)	9.76 - 12.60	[11] (12)

Experimental Protocol: Aerobic Soil Metabolism Study (General)

Aerobic soil metabolism studies are typically conducted based on OECD Guideline 307.



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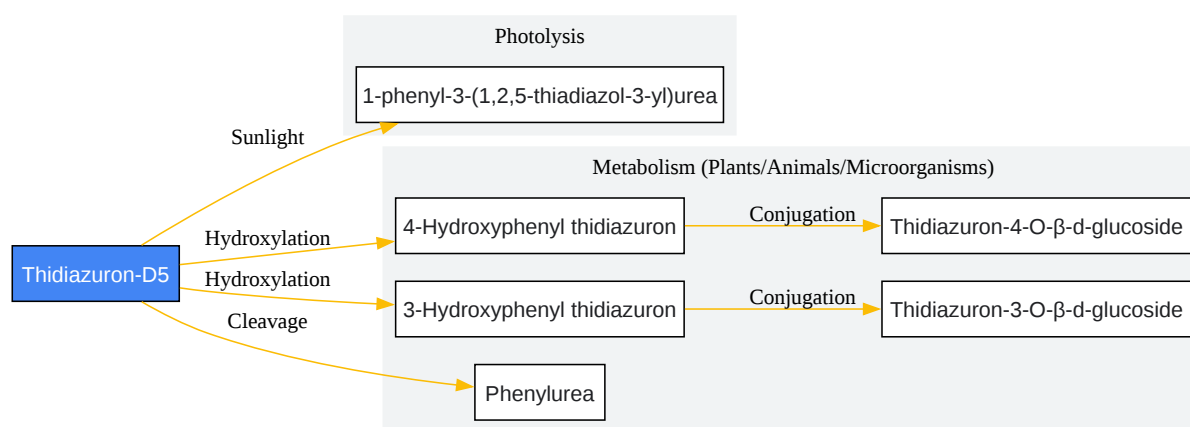
General workflow for an aerobic soil metabolism study.

Degradation Pathways and Metabolites

The degradation of Thidiazuron involves several transformation products, primarily through hydroxylation and cleavage of the urea bridge.

Key Metabolites:

- 4-Hydroxyphenyl thidiazuron: A major metabolite found in goat and hen excreta, milk, eggs, and tissues.[5]
- Phenylurea: Detected in goat urine.[5]
- 1-phenyl-3-(1,2,5-thiadiazol-3-yl)urea: A photoisomer formed during photolysis.[5]
- 3-hydroxy-thidiazuron: Identified as a metabolite in kiwifruits.[13](14)
- Thidiazuron-4-O- β -d-glucoside and Thidiazuron-3-O- β -d-glucoside: Glucoside conjugates identified in kiwifruits.[13](14)



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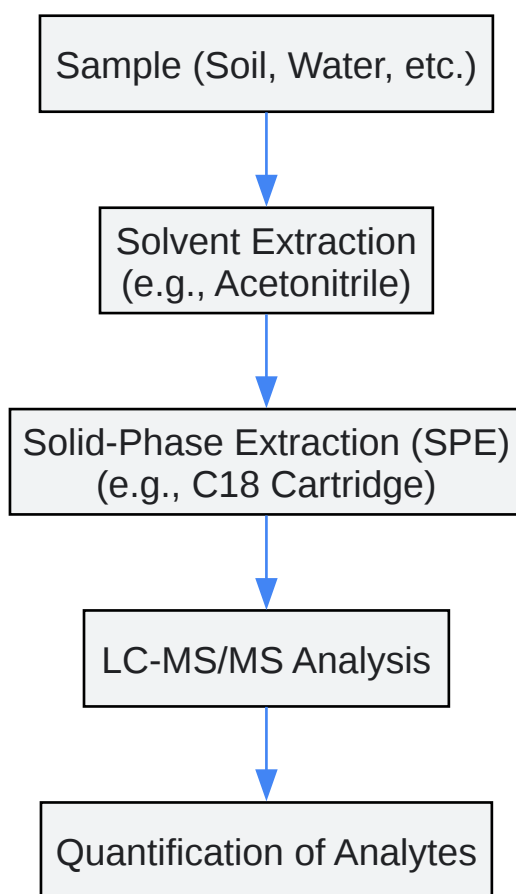
Simplified degradation pathway of Thidiazuron.

Analytical Methodologies

The analysis of **Thidiazuron-D5** and its metabolites is typically performed using high-performance liquid chromatography (HPLC) coupled with ultraviolet (UV) or mass spectrometry (MS) detection.

Experimental Protocol: Sample Analysis (General)

- **Extraction:** Samples (soil, water, biological matrices) are extracted with a suitable organic solvent, such as acetonitrile or methanol.
- **Cleanup:** The extracts may require a cleanup step, such as solid-phase extraction (SPE) with C18 or Florisil cartridges, to remove interfering substances.[\[15\]](#)[\[16\]](#)
- **Analysis:** The cleaned-up extracts are analyzed by HPLC or LC-MS/MS. A C18 column is commonly used for chromatographic separation.[\[15\]](#)[\[16\]](#) **Thidiazuron-D5** serves as an internal standard for the accurate quantification of the non-labeled compound.



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General analytical workflow for Thidiazuron.

Conclusion

Thidiazuron-D5, like its non-labeled counterpart, is a relatively persistent molecule in the environment, particularly in soil under aerobic conditions. It is stable to hydrolysis but is susceptible to rapid degradation by photolysis in aqueous environments. The primary degradation pathways involve phototransformation, microbial degradation in soil, and metabolic transformation in living organisms, leading to the formation of hydroxylated derivatives, cleavage products, and conjugates. The use of **Thidiazuron-D5** as an internal standard is crucial for the accurate quantification of Thidiazuron residues in environmental and biological samples. Further research is warranted to fully elucidate the degradation kinetics under a wider range of environmental conditions and to identify all transformation products.

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